

Application Notes and Protocols:

Diphenylglyoxime Spot Test for Nickel in Alloys

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Compound of Interest

Compound Name: Diphenylglyoxime

Cat. No.: B1496157

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Introduction

The detection of nickel in alloys is crucial across various scientific and industrial fields, including materials science, quality control, and drug development, where metal-based components are frequently utilized. The spot test using an organic reagent provides a rapid, sensitive, and specific method for the qualitative determination of nickel. While the term "**diphenylglyoxime**" is sometimes used, the standard and well-documented reagent for this qualitative analysis is Dimethylglyoxime (DMG). DMG reacts with nickel(II) ions in a neutral to slightly alkaline medium to form a characteristic bright, raspberry-red insoluble complex, nickel dimethylglyoximate.^{[1][2][3]} This application note provides a detailed protocol for the dimethylglyoxime spot test for the detection of nickel in alloys.

Principle of Detection

The dimethylglyoxime spot test is a highly specific colorimetric method for the detection of nickel. In a neutral or slightly ammoniacal solution, two molecules of dimethylglyoxime (DMG) react with a nickel(II) ion to form a stable, bright red chelate complex.^{[3][4]} This reaction is highly sensitive and can detect even small amounts of nickel present on the surface of an alloy.^[3] The formation of the vibrant red precipitate is a positive indication of the presence of nickel.^{[5][6]}

Data Presentation

While the spot test is primarily qualitative, its sensitivity and specificity are important parameters.

Parameter	Description	Reference
Reagent	1% Dimethylglyoxime in ethanol	[7]
Positive Result	Formation of a bright pink or red color	[5][6]
pH Range	Neutral to slightly alkaline (pH 5-9)	[4]
Interferences	High concentrations of iron(III) can interfere, but this can be mitigated by the addition of a complexing agent like tartaric or citric acid. Other metal ions such as copper may produce different colors.[4][5][6]	
Sensitivity	The test is highly sensitive and can detect small amounts of nickel.[3] For quantitative methods, the detection limit can be as low as 6.3 µg/L.[1]	
Specificity	High specificity for nickel in an ammoniacal solution.[1]	

Experimental Protocols

This section details the necessary reagents and the step-by-step procedure for performing the dimethylglyoxime spot test on an alloy surface.

Reagents and Materials

- 1% Dimethylglyoxime (DMG) Solution: Dissolve 1 g of dimethylglyoxime powder in 100 mL of ethanol.

- Dilute Ammonia Solution (10%): Dilute concentrated ammonium hydroxide with distilled water.
- Dilute Nitric Acid (1:5 with distilled water)[5]
- Cotton swabs or filter paper[5]
- Dropper or pipette[5]
- Personal Protective Equipment (PPE): Safety goggles, gloves, lab coat.[5]

Step-by-Step Procedure

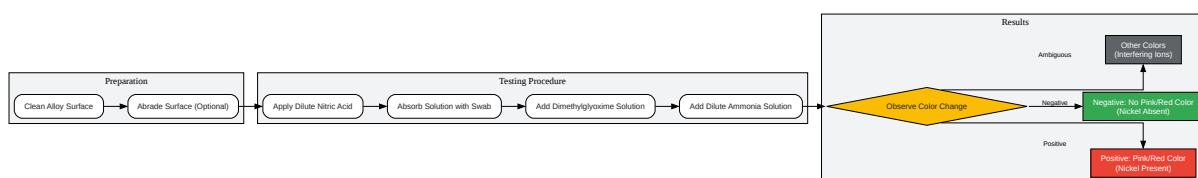
- Surface Preparation: Ensure the surface of the alloy to be tested is clean and free of any coatings, grease, or oxides. If necessary, degrease the surface with a suitable solvent and lightly abrade a small, inconspicuous area to expose a fresh metal surface.[5]
- Acid Application: Apply one drop of dilute nitric acid to the cleaned surface of the alloy. Allow the acid to react for approximately 30-60 seconds.[5] This will dissolve a small amount of the alloy, bringing nickel ions into the solution.
- Sample Collection: Use a piece of filter paper or a cotton swab to absorb the acid solution from the alloy surface.[5]
- Addition of Dimethylglyoxime: Add one to two drops of the 1% dimethylglyoxime solution to the area of the swab or filter paper containing the acid solution.
- Addition of Ammonia: Add one to two drops of the dilute ammonia solution to the same area. The ammonia neutralizes the excess acid and creates the slightly alkaline conditions necessary for the reaction.
- Observation: Observe the color change on the cotton swab or filter paper.

Interpretation of Results

- Positive Test: The formation of a distinct bright pink or red color on the swab or filter paper indicates the presence of nickel in the alloy.[5][6]

- Negative Test: The absence of a pink or red color suggests that nickel is not present in detectable amounts.[5]
- Other Colors: The appearance of other colors, such as brown, may indicate the presence of interfering ions like iron.[5]

Mandatory Visualization



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Caption: Workflow for the Dimethylglyoxime Spot Test for Nickel Detection.

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